

Acid Yellow 61: A Technical Guide to Potential Research Applications

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Compound of Interest

Compound Name: Acid yellow 61

Cat. No.: B13833351

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Executive Summary

Acid Yellow 61, a sulfonated monoazo dye, is a synthetic colorant with extensive industrial applications, primarily in the dyeing of textiles such as wool, silk, and polyamide fabrics, as well as in the coloration of leather. Despite its widespread industrial use, a comprehensive review of scientific literature reveals a significant gap in its application within biological, medical, or drug development research. This technical guide synthesizes the known physicochemical properties of **Acid Yellow 61** and, based on the established research applications of structurally related sulfonated azo dyes, explores its potential, yet currently hypothetical, applications for the scientific research community. This document aims to serve as a foundational resource for researchers interested in exploring the untapped potential of this compound in areas such as cellular imaging, diagnostics, and as a tool for studying macromolecular structures.

Physicochemical and Industrial Profile of Acid Yellow 61

Acid Yellow 61 is characterized by its yellow powder form and solubility in water. Its primary role is as a colorant, a function of its azo chromophore. The presence of sulfonate groups enhances its water solubility and its ability to bind to proteinaceous materials like wool and silk through ionic interactions.

Chemical and Physical Properties

Property	Value	Reference
C.I. Name	Acid Yellow 61	[1]
C.I. Number	18968	[1][2]
CAS Number	12217-38-8	[1]
Molecular Formula	C ₂₄ H ₂₀ Cl ₂ N ₅ NaO ₆ S ₂	[1]
Molecular Weight	632.47 g/mol	[1]
Appearance	Yellow powder	[1]
Solubility in Water	35 g/L at 90 °C	[1][3]
Synonyms	Weak Acid Yellow GW, Weak Acid Yellow P-L, Acid Brilliant Yellow PL, Sandolan Fast Yellow P-L, Suminol Fast Yellow G	[1][2]

Established Industrial Applications

The primary application of **Acid Yellow 61** is in the dyeing of various materials. Its utility in this sector is well-documented in numerous patents and industrial chemical literature.

Industry	Application
Textile	Dyeing of wool, silk, polyamide fibers, and their blends.[1]
Leather	Coloration of leather goods.[1]
Inks	Formulation of inks for writing instruments.

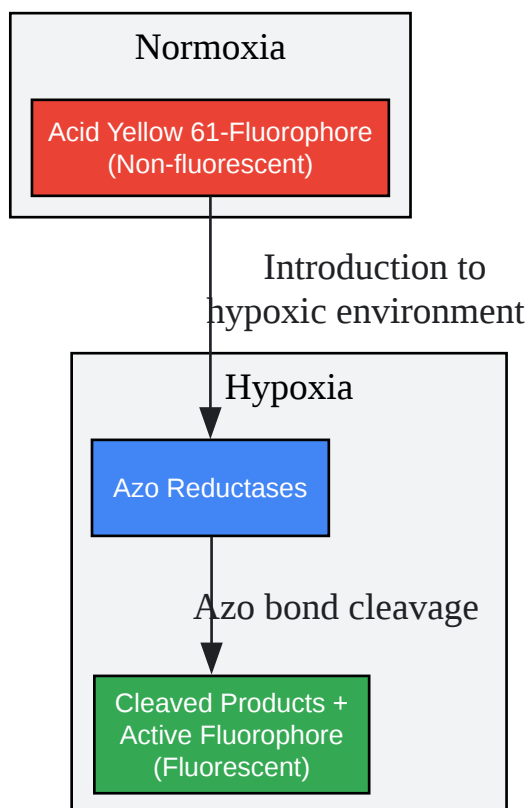
Hypothetical Research Applications

While no direct evidence of **Acid Yellow 61**'s use in biomedical research has been identified, the known applications of other sulfonated azo dyes provide a framework for postulating potential research avenues. These proposed applications are speculative and would require significant experimental validation.

As a Fluorescent Probe for Hypoxia Detection

Concept: Many azo dyes are non-fluorescent due to the efficient quenching of excited states by the azo (-N=N-) group.[4] Under hypoxic conditions, cellular reductases can cleave the azo bond. If **Acid Yellow 61** were to be structurally modified to link it to a fluorophore, this cleavage could restore fluorescence, creating an "off-on" probe for detecting hypoxic environments in cell cultures or tissue models.[5][6]

Proposed Mechanism:



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Caption: Hypothetical mechanism of **Acid Yellow 61** as a hypoxia-activated fluorescent probe.

Staining and Analysis of Macromolecular Structures

Concept: Sulfonated azo dyes are utilized in histochemistry to study the orientation of protein macromolecules, such as collagen, through linear dichroism.^{[1][7]} The sulfonate groups of the dye bind electrostatically to positively charged groups on proteins. When the protein substrate is highly oriented, the bound dye molecules also become oriented, leading to differential absorption of polarized light.

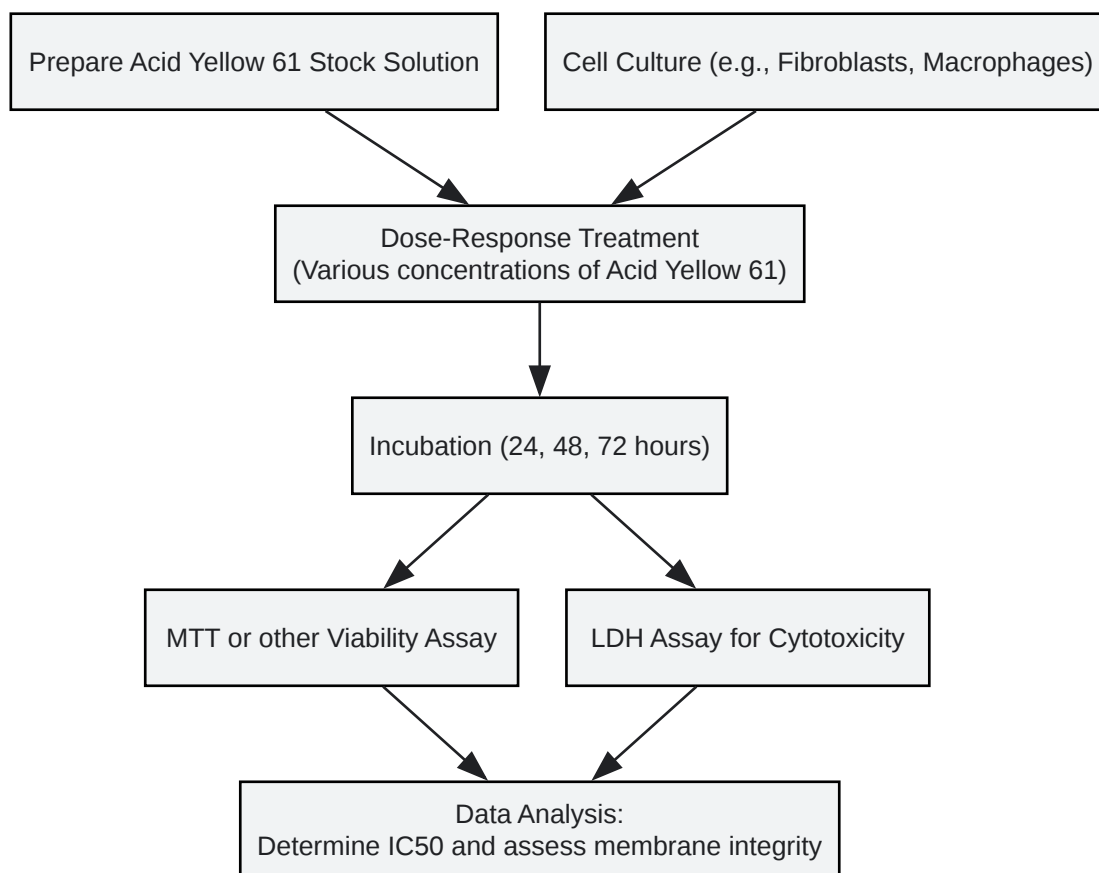
Potential Application: **Acid Yellow 61**, with its two sulfonate groups, could potentially be used to stain oriented biological structures like tendons, ligaments, or muscle fibers. Analysis with polarized light microscopy could then provide insights into the molecular organization and changes in these tissues during development, disease, or in response to therapeutic agents.

Experimental Protocols for Validation

The following are proposed experimental workflows to investigate the hypothetical applications of **Acid Yellow 61**.

Workflow for Assessing Cytotoxicity and Biocompatibility

A prerequisite for any biological application is the assessment of the compound's toxicity.



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Caption: Experimental workflow for evaluating the cytotoxicity of **Acid Yellow 61**.

Protocol for Evaluating Staining of Collagenous Tissue

- Tissue Preparation: Obtain rat Achilles tendons and fix in 4% paraformaldehyde.
- Staining Solution: Prepare a 0.1% (w/v) solution of **Acid Yellow 61** in a suitable buffer (e.g., McIlvaine buffer at pH 4.0).
- Staining Procedure: Immerse fixed tendons in the staining solution for 1 hour.
- Washing: Rinse thoroughly with the buffer solution to remove unbound dye.
- Mounting: Mount the stained tendons on a microscope slide.
- Analysis: Observe the stained tissue using a polarized light microscope.

- **Data Acquisition:** Measure the absorbance of light polarized parallel and perpendicular to the main axis of the tendon to determine linear dichroism.

Toxicological and Safety Considerations

As an azo dye, **Acid Yellow 61** carries potential toxicological risks that must be considered. The degradation of azo dyes can lead to the formation of aromatic amines, some of which are known to be hazardous.[8]

Toxicity Aspect	Information	Reference
Acute Toxicity	May be harmful if swallowed or inhaled.	[9]
Skin Irritation	Classified as a skin irritant.	[9]
Eye Irritation	Classified as an eye irritant.	[9]
Contact Allergy	Known to cause contact allergy.	[10]
Genotoxicity	No specific data found for Acid Yellow 61, but some azo dyes have shown genotoxic potential.	[11]

Conclusion and Future Directions

Acid Yellow 61 is a well-established industrial dye with a currently unexplored potential in the realm of biomedical research. Based on the functional precedent of similar sulfonated azo dyes, this compound presents intriguing, albeit hypothetical, opportunities for the development of novel research tools. Future research should initially focus on rigorous toxicological and biocompatibility testing. Should the compound prove to be sufficiently non-toxic at effective concentrations, further investigation into its potential as a fluorescent probe or a specialized stain for macromolecular structures would be warranted. The development of such applications would require a multidisciplinary approach, combining expertise in synthetic chemistry, cell biology, and advanced microscopy.

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